

4-Methyl-3-heptene structural isomers and stereochemistry

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Methyl-3-heptene

Cat. No.: B1233913

[Get Quote](#)

An In-depth Technical Guide to the Structural Isomers and Stereochemistry of **4-Methyl-3-heptene**

Introduction

4-Methyl-3-heptene is an acyclic olefin with the molecular formula C_8H_{16} and a molecular weight of approximately 112.21 g/mol .[\[1\]](#)[\[2\]](#)[\[3\]](#) Its structure consists of a seven-carbon chain with a double bond originating at the third carbon and a methyl group attached to the fourth carbon. The position of the double bond and the substitution pattern give rise to geometric isomerism, a key aspect of its chemistry. This document provides a detailed overview of the structural and stereochemical properties of **4-methyl-3-heptene**, tailored for researchers and professionals in drug development and chemical synthesis.

Stereochemistry of 4-Methyl-3-heptene

The presence of a double bond at the C3-C4 position restricts free rotation, leading to the existence of two geometric isomers. These isomers are designated using the E/Z notation, which is determined by the Cahn-Ingold-Prelog (CIP) priority rules.[\[4\]](#)[\[5\]](#)

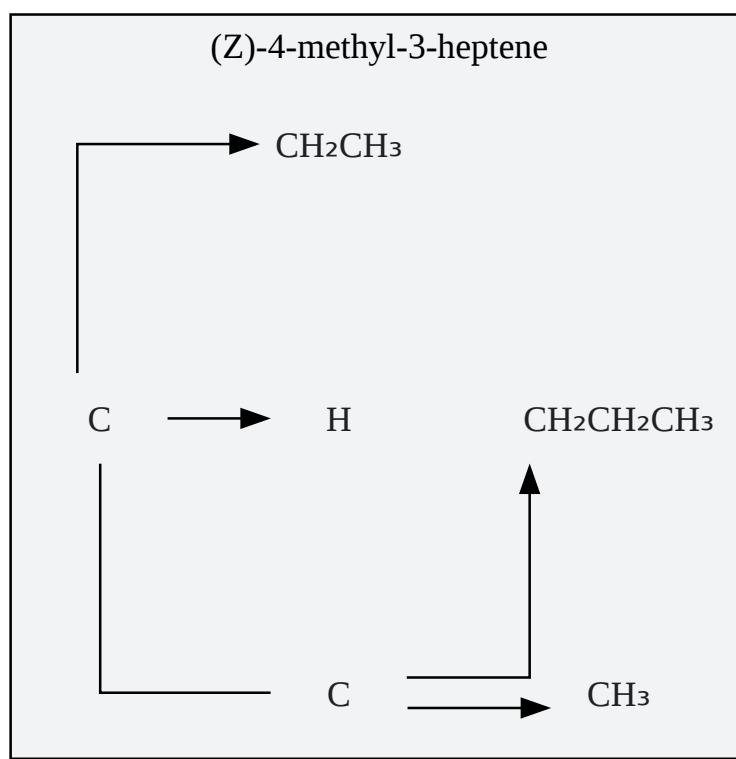
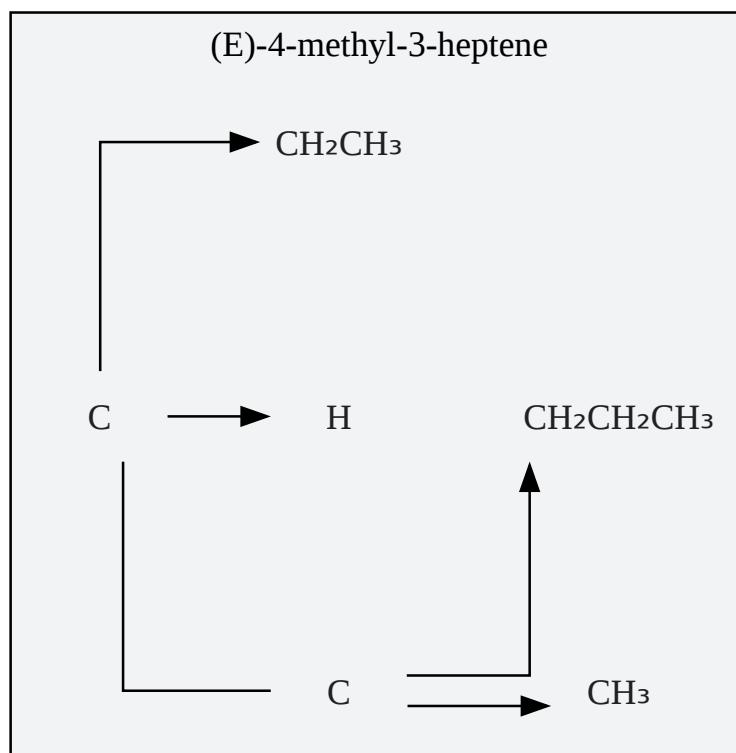
- **(E)-4-methyl-3-heptene:** The 'E' designation comes from the German word entgegen, meaning opposite. In this isomer, the higher-priority groups on each carbon of the double bond are on opposite sides.

- **(Z)-4-methyl-3-heptene:** The 'Z' designation comes from the German word zusammen, meaning together. In this isomer, the higher-priority groups are on the same side of the double bond.

For **4-methyl-3-heptene**:

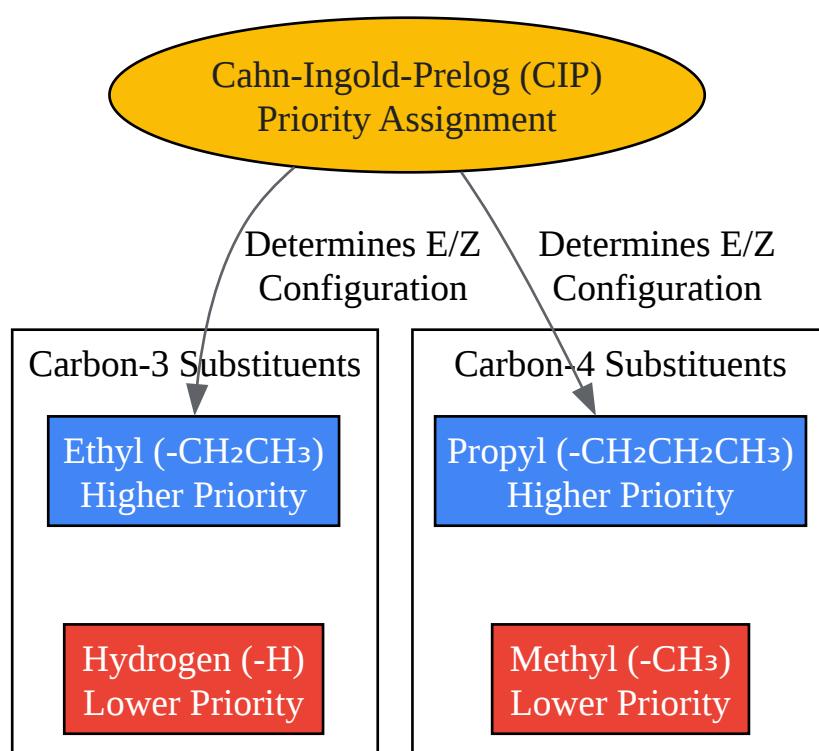
- At carbon-3, the ethyl group (-CH₂CH₃) has a higher priority than the hydrogen atom.
- At carbon-4, the propyl group (-CH₂CH₂CH₃) has a higher priority than the methyl group (-CH₃).

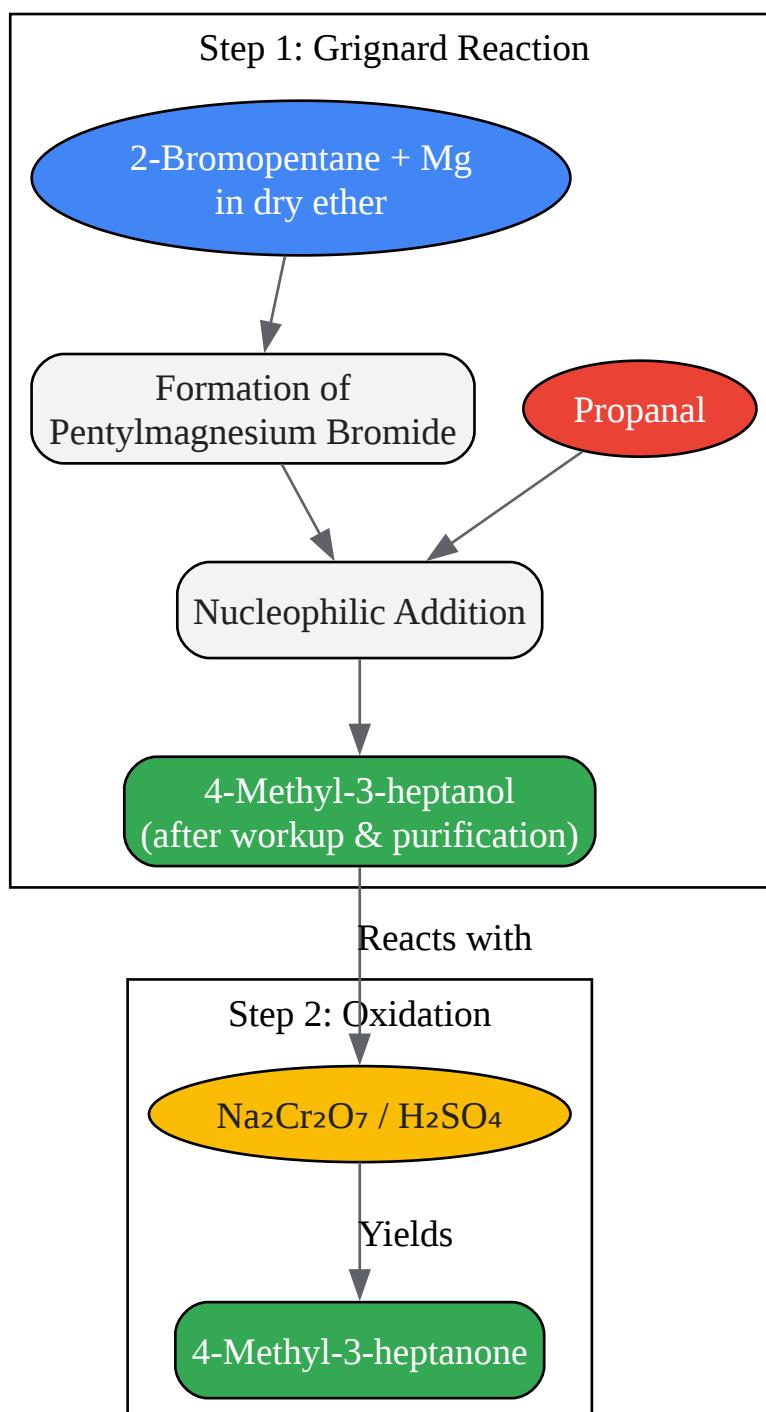
The spatial arrangement of these isomers leads to different physical and chemical properties.



[Click to download full resolution via product page](#)

Caption: Geometric isomers of **4-methyl-3-heptene**.



[Click to download full resolution via product page](#)**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 4-Methyl-cis-3-heptene [webbook.nist.gov]
- 2. 3-Heptene, 4-methyl- [webbook.nist.gov]
- 3. 4-Methyl-3-heptene | C8H16 | CID 5364638 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. chem.libretexts.org [chem.libretexts.org]
- 5. Khan Academy [khanacademy.org]
- To cite this document: BenchChem. [4-Methyl-3-heptene structural isomers and stereochemistry]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1233913#4-methyl-3-heptene-structural-isomers-and-stereochemistry]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com